

A Comparative Guide to Calcium Ethoxide and Nanolime in Stone Conservation

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Compound of Interest

Compound Name: Calcium ethoxide

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This guide provides an objective comparison of two prominent consolidants in the field of stone conservation: **calcium ethoxide** and nanolime. The performance of these materials is evaluated based on experimental data from scientific literature, focusing on their efficacy in strengthening weathered stone substrates. This document details the chemical mechanisms, presents quantitative performance data, and outlines the experimental protocols used for assessment.

Introduction: The Chemistry of Consolidation

The primary goal of a stone consolidant is to restore cohesion to deteriorated stone by depositing a binding agent within its porous structure. Both **calcium ethoxide** and nanolime achieve this by forming calcium carbonate (CaCO_3), a mineral naturally compatible with calcareous stones like limestone and marble. However, they arrive at this final product through different chemical precursors and reaction pathways.

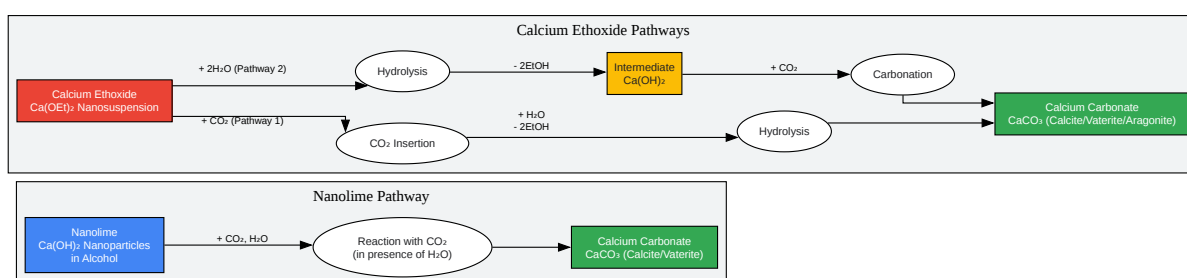
- **Nanolime:** This is a dispersion of calcium hydroxide (Ca(OH)_2) nanoparticles, typically in an alcohol solvent like ethanol or isopropanol[1]. The small particle size (typically 50-250 nm) and the use of alcohol as a carrier are intended to improve penetration into the stone's pore network and prevent the mobilization of harmful water-soluble salts[1][2]. The consolidation occurs via a direct carbonation reaction with atmospheric carbon dioxide (CO_2) in the presence of water[1].

- **Calcium Ethoxide** ($\text{Ca}(\text{OEt})_2$): This is a calcium alkoxide, a metal-organic compound, usually applied as a nanosuspension in an organic solvent mixture[3][4]. Its consolidation action is also based on the formation of calcium carbonate, but the reaction is more complex and can proceed through two primary pathways[5]:
 - Direct Carbonation: Insertion of a CO_2 molecule into the calcium-oxygen bond, followed by hydrolysis.
 - Hydrolysis First: Initial reaction with moisture to form calcium hydroxide as an intermediate, which then undergoes carbonation, similar to nanolime.

The choice of solvent and the ambient relative humidity are critical factors that influence the kinetics and dominant reaction pathway for **calcium ethoxide**[6].

Chemical Reaction Pathways

The transformation of these precursors into the final calcium carbonate binder is a critical step that dictates the effectiveness of the consolidation treatment.



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Caption: Consolidation reaction pathways for Nanolime and **Calcium Ethoxide**.

Performance Data Comparison

The effectiveness of a consolidant is measured by its ability to improve the physical and mechanical properties of the treated stone without causing detrimental side effects, such as significant color change or pore blocking. The following tables summarize quantitative data from comparative studies.

Table 1: Mechanical Performance Improvement on Porous Limestones

Performance Metric	Stone Type	Consolidant	Application Method	Result	Reference
Drilling Resistance (Mean Force)	Lecce Stone	Untreated	-	8.3 ± 1.1 N	[7]
Calcium Ethoxide in n-butylacetate	Brushing	9.4 ± 1.6 N (at 0-9 mm depth)	[7]		
Noto Stone	Untreated	-	2.2 ± 0.2 N	[7]	
Calcium Ethoxide in n-butylacetate	Capillarity	3.1 ± 0.3 N (at 0-10 mm depth)	[7]		
Ultrasonic Pulse Velocity (UPV)	Lecce Stone	Calcium Ethoxide in n-butylacetate	Brushing	Increase observed in the first mm from the surface	[7]
Vicenza Stone	Calcium Ethoxide in 2-butanol	Capillarity	Small increase between 5-10 mm from the surface	[6]	
Bending Strength	Maastricht Limestone	Nanolime (CaLoSil E 25)	2 Applications	+50% increase	[2][8]
Nanolime (CaLoSil E 50)	2 Applications	+89% increase	[2][8]		
Compressive Strength	Maastricht Limestone	Nanolime (CaLoSil E 25)	2 Applications	+50% increase	[2][8]

Nanolime (CaLoSil E 50)	2 Applications	+73% increase	[2] [8]
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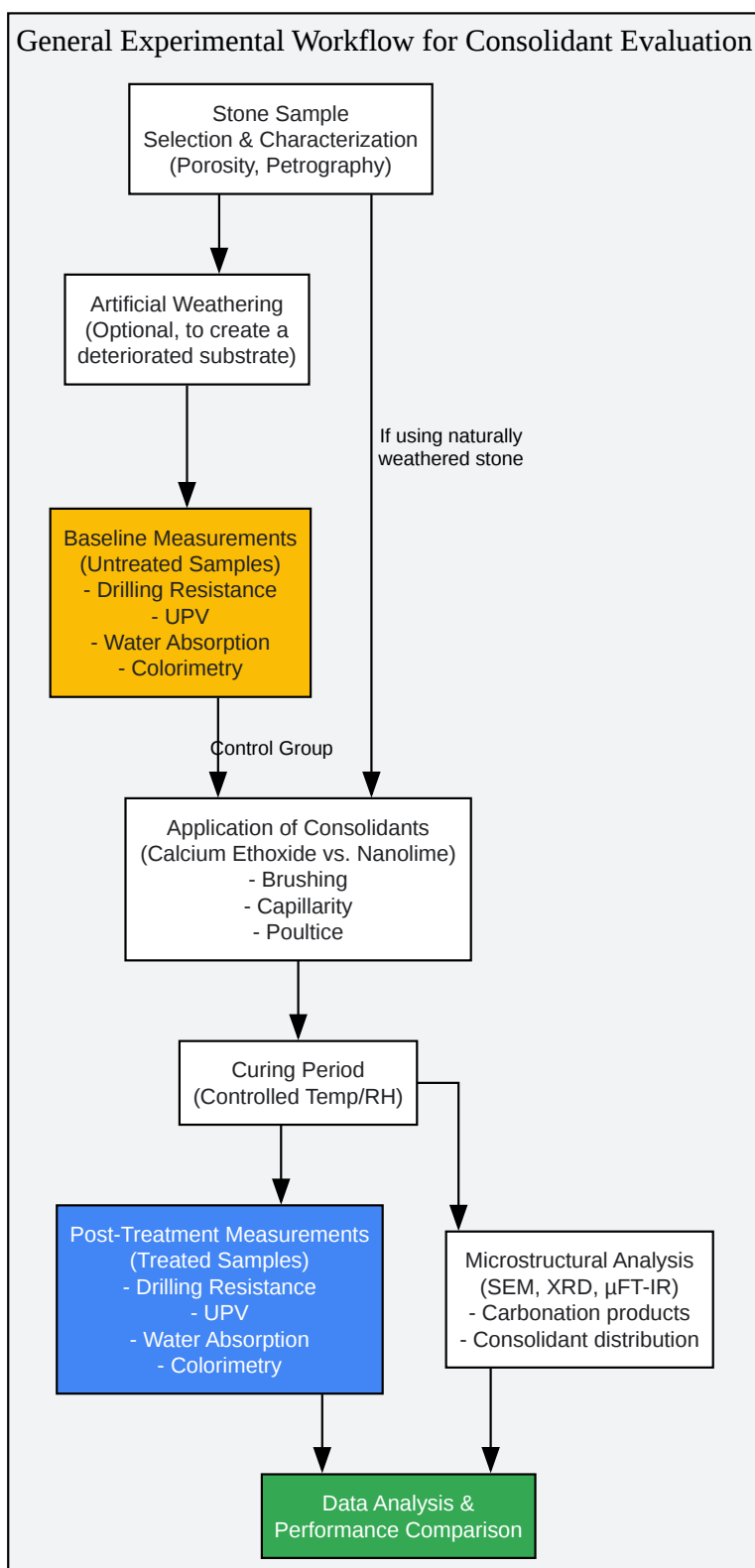
Note: Direct comparative data for drilling resistance of Nanolime on the same stones was not detailed in the primary reference[\[7\]](#), though it was used as a benchmark. The study concluded that **calcium ethoxide** with modified solvents showed different and often better efficacy.

Table 2: Physical Properties Modification

Property	Stone Type	Consolidant	Result	Reference
Capillary Water Absorption	Noto Stone	Calcium Ethoxide	CWAC reduction of ~64%	[3]
Nanolime (CaLoSil E50)	CWAC reduction of ~43%	[3]		
Vicenza Stone	Calcium Ethoxide	CWAC reduction of ~50%	[3]	
Nanolime (CaLoSil E50)	CWAC reduction of ~24%	[3]		
Porosity	Maastricht Limestone	Nanolime (CaLoSil)	Slight reduction, considered acceptable	[2]
Color Change (ΔE)	Lecce, Noto, Vicenza Stones	Calcium Ethoxide	ΔE values generally < 5 (acceptable)	[3]
Lecce, Noto, Vicenza Stones	Nanolime (CaLoSil E50)	ΔE^* values generally < 5 (acceptable)	[3]	
Penetration Depth	Porous Limestone	Nanolime	200 μm - 1 mm (superficial strengthening)	[9]
Calcium Ethoxide in n-butylacetate	~9 mm (in Lecce Stone)	[7]		

Experimental Protocols & Workflows

The assessment of stone consolidants requires a multi-technique approach to fully characterize their performance.



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Caption: Workflow for evaluating stone consolidant performance.

4.1. Drilling Resistance Measurement System (DRMS)

This technique provides a quasi-non-destructive profile of the mechanical strength of the stone from the surface to a certain depth, making it invaluable for assessing the penetration depth and efficacy of a consolidant[10][11].

- Objective: To measure the force required to drill into the stone at a constant rotation speed and penetration rate, which correlates with the material's compressive strength[12].
- Apparatus: A portable drilling unit (e.g., SINT Technology DRMS) equipped with a load cell to measure thrust force and a sensor to record penetration depth[13].
- Protocol:
 - Drill Bit Selection: A standard tungsten carbide drill bit (e.g., 5 mm diameter) is typically used[14].
 - Parameter Setting: The operator sets constant drilling parameters. Common settings are a rotation speed of 300-400 rpm and a penetration rate of 10-15 mm/min[7][14].
 - Execution: The device is held perpendicular to the stone surface and the test is initiated. The device automatically drills to a pre-set depth (e.g., 20-50 mm).
 - Data Acquisition: The system records the thrust force (in Newtons) as a function of depth, generating a resistance profile.
 - Analysis: The profiles of treated and untreated areas are compared. An increase in drilling resistance in the treated sample indicates a consolidating effect. The depth at which the resistance of the treated sample returns to the level of the untreated sample is considered the effective penetration depth[11].

4.2. Capillary Water Absorption Test

This test evaluates how the treatment has altered the water transport properties of the stone. An effective consolidant should reduce the rate of water absorption without completely sealing the pores, which would prevent necessary water vapor transmission.

- Objective: To determine the amount of water absorbed by the stone through capillary action over time[15].
- Standard: The procedure is based on standards like UNE-EN 1925[16][17].
- Protocol:
 - Sample Preparation: Stone cubes (e.g., 5x5x5 cm) are dried in a ventilated oven at 70 ± 5 °C until a constant mass (M_{dry}) is achieved[17][18].
 - Setup: The dried and weighed sample is placed on small, non-absorbent supports in a sealed container. Distilled water is added until it reaches 3 ± 1 mm above the base of the sample[17].
 - Measurement: The timer is started. At predefined intervals (e.g., 1, 5, 10, 30, 60 minutes, then hourly, then daily), the sample is removed, the submerged face is quickly blotted with a damp cloth to remove excess water, and the sample is weighed[17].
 - Calculation: The mass of absorbed water per unit area (M/A) is plotted against the square root of time (\sqrt{t}). The initial, linear portion of this curve represents the capillary absorption coefficient (CWAC).
 - Analysis: The CWAC of treated samples is compared to that of untreated samples. A lower coefficient indicates a reduction in water absorption capacity.

4.3. Ultrasonic Pulse Velocity (UPV)

UPV is a non-destructive technique used to assess the integrity and quality of materials. An increase in velocity indicates that the consolidant has filled pore spaces and improved the cohesion between grains.

- Objective: To measure the speed of an ultrasonic wave through the stone.
- Protocol:
 - Setup: Two transducers (a transmitter and a receiver) are placed on opposite faces of the stone sample. A coupling agent (e.g., grease) is used to ensure good contact.

- Measurement: The transmitter emits an ultrasonic pulse, and the time it takes for the pulse to travel to the receiver is measured.
- Calculation: The velocity is calculated by dividing the path length (the distance between the transducers) by the travel time.
- Analysis: Measurements are taken on both untreated and treated samples. An increase in UPV in the treated sample suggests an improvement in the material's compactness and mechanical properties[2].

Summary and Conclusion

- Mechanism: Nanolime offers a straightforward carbonation pathway, while **calcium ethoxide**'s reaction is more complex and highly dependent on solvent and humidity, which can be leveraged to control the final properties of the formed calcium carbonate.
- Performance: Studies suggest that **calcium ethoxide**, particularly with modified solvents like n-butylacetate, can achieve greater penetration depth and a significant strengthening effect compared to some commercial nanolimes[7]. Nanolime has been shown to substantially increase the mechanical strength (bending and compressive) of highly porous stones, with higher concentrations yielding a greater effect, albeit with a risk of uneven distribution[2][8].
- Compatibility: Both consolidants are chemically compatible with calcareous substrates. **Calcium ethoxide** has shown a superior ability to reduce capillary water absorption while maintaining an acceptable color profile[3]. However, the long-term performance of nanolime can vary significantly depending on the stone type, with some showing sustained improvement and others a reduction in the initial beneficial effect over time[1].

Final Recommendation: The choice between **calcium ethoxide** and nanolime should be based on a thorough characterization of the stone substrate and the specific conservation goals.

Calcium ethoxide may be preferable for applications requiring deeper penetration and a more significant reduction in water ingress. Nanolime remains a viable and well-documented option, particularly for increasing the surface cohesion of highly porous materials. In all cases, preliminary testing on representative samples is crucial to determine the optimal consolidant and application methodology.

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- To cite this document: BenchChem. [A Comparative Guide to Calcium Ethoxide and Nanolime in Stone Conservation]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b13823893#performance-of-calcium-ethoxide-versus-nanolime-in-stone-conservation>]

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